

3-(2-Bromoethyl)pyridine Hydrobromide: Safe Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine
hydrobromide

CAS No.: 41039-91-2

Cat. No.: B1290233

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Executive Safety Summary

3-(2-Bromoethyl)pyridine hydrobromide (CAS: 27482-48-0 / 41039-91-2) presents a dual-hazard profile that dictates its disposal pathway.[1] It is not merely a toxic organic solid; it is a corrosive salt with alkylating potential.

- **Primary Hazard (Chemical):** Alkylating Agent. The bromoethyl side chain is highly electrophilic, capable of alkylating DNA and proteins (genotoxicity risk).[2]
- **Secondary Hazard (Physical):** Corrosive.[3] As a hydrobromide salt, it hydrolyzes to release hydrobromic acid (HBr) in the presence of moisture, causing severe skin and eye burns.[2]
- **Disposal Directive:** DO NOT neutralize on the benchtop unless part of a validated experimental quench. DO NOT dispose of via sanitary sewer.[4] All waste must be collected for high-temperature incineration.

Hazard Mechanism & Segregation Strategy

To ensure safety, one must understand the causality of the hazard.^[2]

The Mechanism of Toxicity^[2]

- Alkylation: The carbon attached to the bromine is electron-deficient. Upon contact with biological nucleophiles (e.g., Nitrogen-7 on Guanine in DNA), it undergoes nucleophilic substitution (), permanently modifying genetic material.^{[1][2]} This classifies it as a suspect mutagen.
- Acidification: The HBr moiety is labile. In solution or on moist mucous membranes, it dissociates, lowering local pH and causing immediate coagulative necrosis of tissues.^[2]

Chemical Incompatibility & Segregation

Proper segregation prevents uncontrolled reactions in the waste stream.

Incompatible Class	Mechanistic Risk	Segregation Action
Strong Bases (NaOH, KOH)	Deprotonation releases the free base (3-(2-bromoethyl)pyridine), which is more volatile and lipophilic (skin permeable) than the salt. ^{[1][2]}	Strict Separation. Never mix acid salts with basic waste streams.
Oxidizers (Peroxides, Nitrates)	Potential for violent oxidation of the pyridine ring or bromide oxidation to free bromine gas (). ^{[1][2]}	Store in separate secondary containment.
Water/Moisture	Hydrolysis leads to HBr fumes and degradation of the alkyl bromide. ^[1]	Keep waste containers hermetically sealed and desiccated if possible.

Disposal Procedures: Step-by-Step

A. Solid Waste (Excess Reagent)

Applicability: Expired shelf chemicals, spill cleanup residues, or contaminated solids.[2]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a chemically resistant screw cap (Teflon/PTFE lined).
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "3-(2-Bromoethyl)pyridine HBr, Solid"[1][2][5]
 - Hazard Checkbox: Toxic, Corrosive.[2][6]
- Transfer: Transfer solid waste inside a chemical fume hood. Avoid dust generation.[3][4][7][8]
- Deactivation (Optional but Recommended for Traces): For trace residues on spatulas or glassware, rinse with a 10% Sodium Thiosulfate solution. Thiosulfate acts as a "soft" nucleophile, safely displacing the bromide and neutralizing the alkylating potential before the final wash.[2]

B. Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors, reaction solvents containing the product.[2]

- Stream Segregation:
 - Halogenated Solvent Stream: If dissolved in DCM, Chloroform, or Chlorobenzene.[2]
 - Aqueous Acid Stream: If dissolved in water or acidic buffers.
- pH Check: Ensure the waste stream is not basic. If the solution is basic, the volatile free base may be present.[2] Acidify slightly (pH 4-5) with dilute acetic acid to keep it in the non-volatile salt form.
- Accumulation: Pour into the appropriate satellite accumulation container (e.g., "Halogenated Organic Waste"). Keep the container closed when not actively adding waste.[3][8][9]

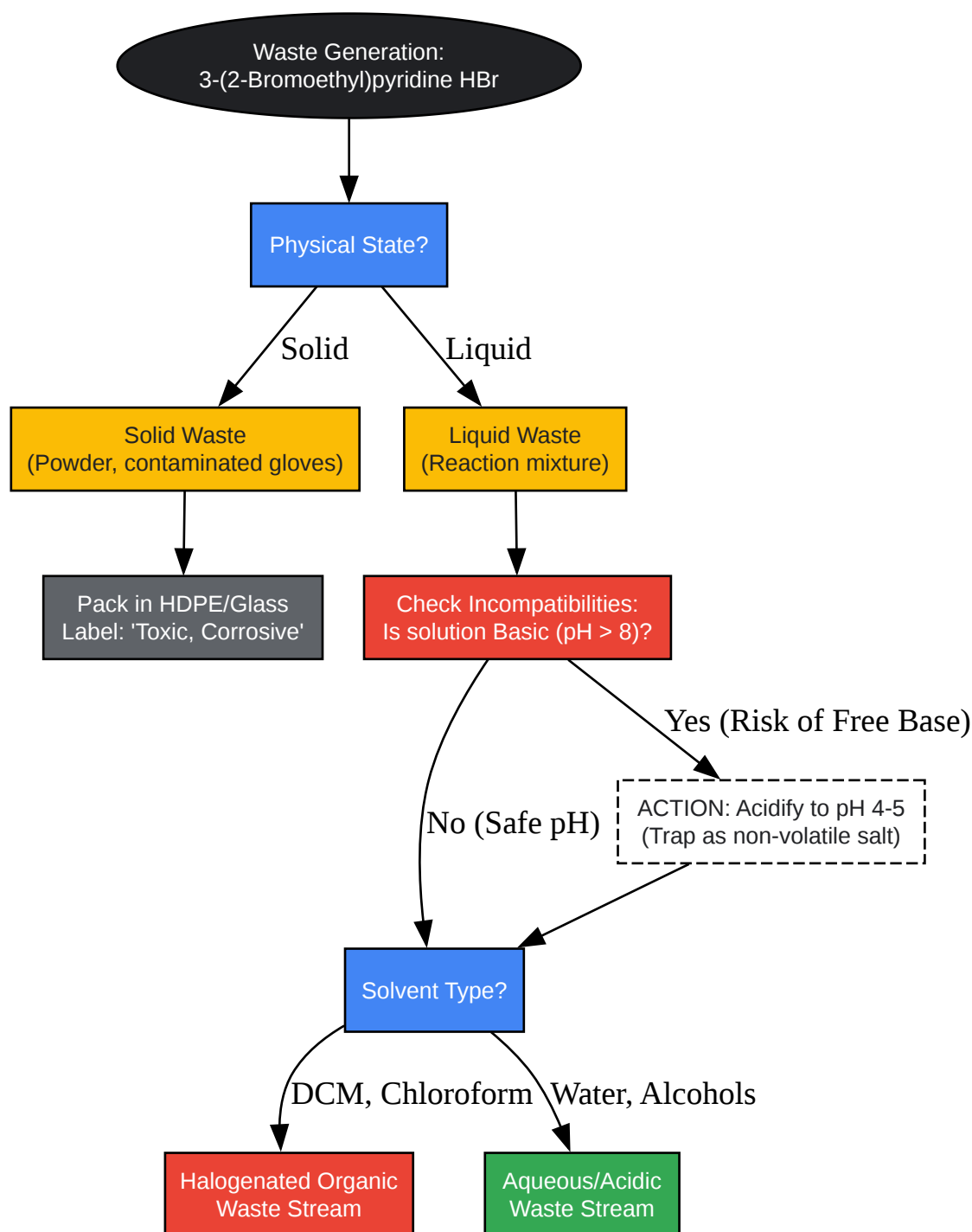
C. Empty Containers

- Triple Rinse: Rinse the empty original container three times with a compatible solvent (e.g., acetone or water).
- Rinsate Disposal: Collect the first three rinses as Hazardous Waste (see Section B).
- Defacing: Deface the original label and mark as "Empty."
- Disposal: Dispose of the glass/plastic container in the standard lab glass waste or recycling, depending on institutional policy for "P-listed" vs. standard chemicals (Note: This compound is generally not P-listed, so triple rinsing usually suffices for deregulation).[2]

Visualized Workflows

Figure 1: Waste Segregation Decision Tree

This diagram illustrates the logical flow for categorizing waste to prevent incompatibility incidents.

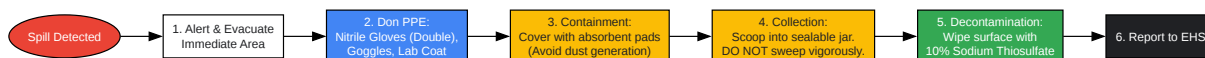


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Caption: Decision logic for segregating waste streams to minimize volatility and reactivity risks.

Figure 2: Emergency Spill Response Protocol

Immediate actions to take in the event of a benchtop spill.



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Caption: Step-by-step workflow for managing accidental spills of alkylating salts.

Regulatory Compliance & Documentation

RCRA Waste Classification (USA)

While 3-(2-Bromoethyl)pyridine is not explicitly "Listed" (P or U list) by CAS number in 40 CFR 261.33, it must be characterized by the generator.[2]

- Characteristic of Corrosivity (D002): Applicable if the waste is aqueous and pH < 2.
- Characteristic of Toxicity: Due to the pyridine ring, conservative disposal assumes it may leach pyridine (D038) or simply be toxic.[2]
- Recommended Waste Code: Most EHS departments classify this as "Hazardous Waste - Toxic, Corrosive".[2]

Documentation Requirements

Every waste container sent for off-site disposal must include:

- Full Chemical Name: No abbreviations/formulas (e.g., write "**3-(2-Bromoethyl)pyridine hydrobromide**", not "BEP-HBr").
- Hazard Profile: Checkboxes for "Toxic" and "Corrosive".

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